

4-Methoxy-1,5-naphthyridine: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 4-Methoxy-1,5-naphthyridine

Cat. No.: B15072162

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Methoxy-1,5-naphthyridine is a heterocyclic aromatic compound belonging to the naphthyridine class of molecules. Naphthyridines, composed of two fused pyridine rings, are of significant interest in medicinal chemistry due to their diverse biological activities. This technical guide provides a detailed overview of **4-Methoxy-1,5-naphthyridine**, including its chemical identity, structure, and available data.

Chemical Identity and Structure

The chemical structure of **4-Methoxy-1,5-naphthyridine** is characterized by a methoxy group substituted at the 4th position of the 1,5-naphthyridine core.

CAS Number: 21495-66-9[1]

Molecular Formula: C₉H₈N₂O

SMILES: COC1=CC=NC2=CC=CN=C12

Structure:

Chemical Structure of **4-Methoxy-1,5-naphthyridine**

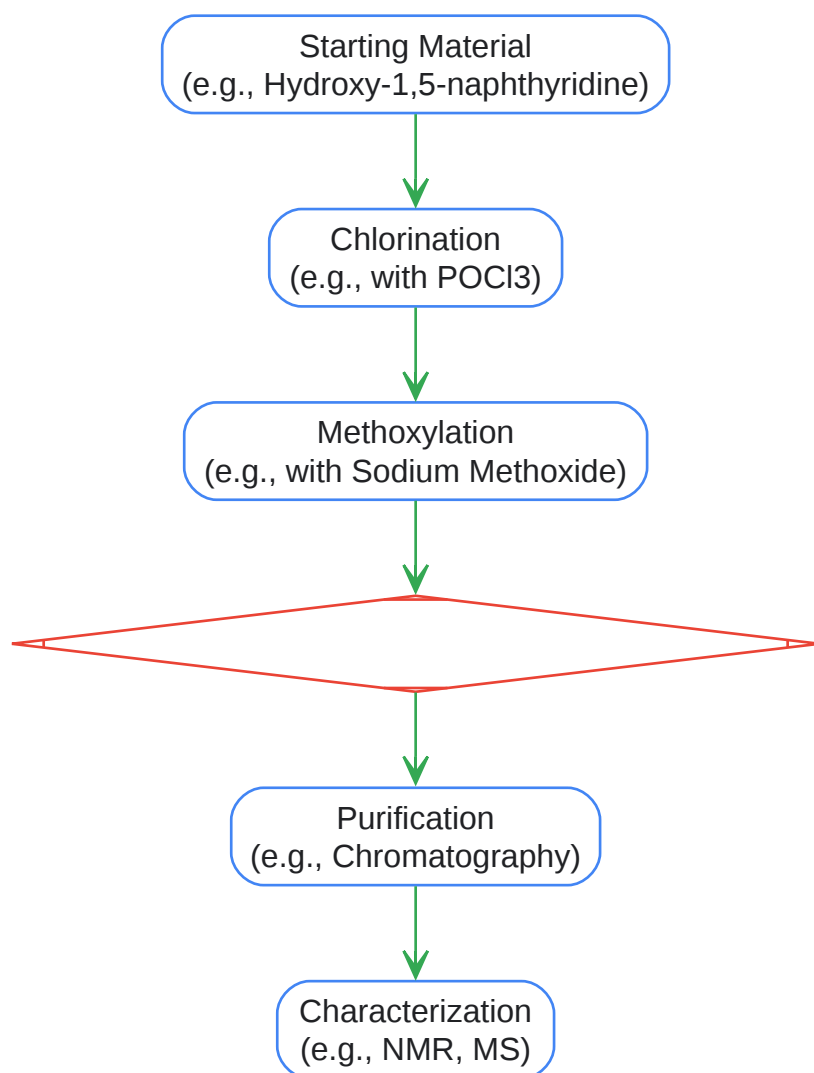
Physicochemical Properties

Detailed experimental data on the physical and chemical properties of **4-Methoxy-1,5-naphthyridine**, such as melting point, boiling point, and solubility, are not readily available in the surveyed literature.

Synthesis and Experimental Protocols

While general synthetic strategies for the 1,5-naphthyridine scaffold are documented, a specific, detailed experimental protocol for the synthesis of **4-Methoxy-1,5-naphthyridine** is not extensively reported in the publicly available literature. General methods for the synthesis of methoxy-substituted naphthyridines often involve the reaction of a chloronaphthyridine precursor with sodium methoxide.[2] One publication describes the synthesis of a related compound, 4-chloro-2-methoxy-[1][3]naphthyridine, which could potentially be a precursor.[4] The synthesis involved the reaction of the corresponding hydroxy compound with phosphorus(III) oxychloride.[4]

A generalized workflow for a potential synthesis based on available information for similar compounds is presented below.



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Potential Synthetic Workflow for **4-Methoxy-1,5-naphthyridine**

Spectral Data

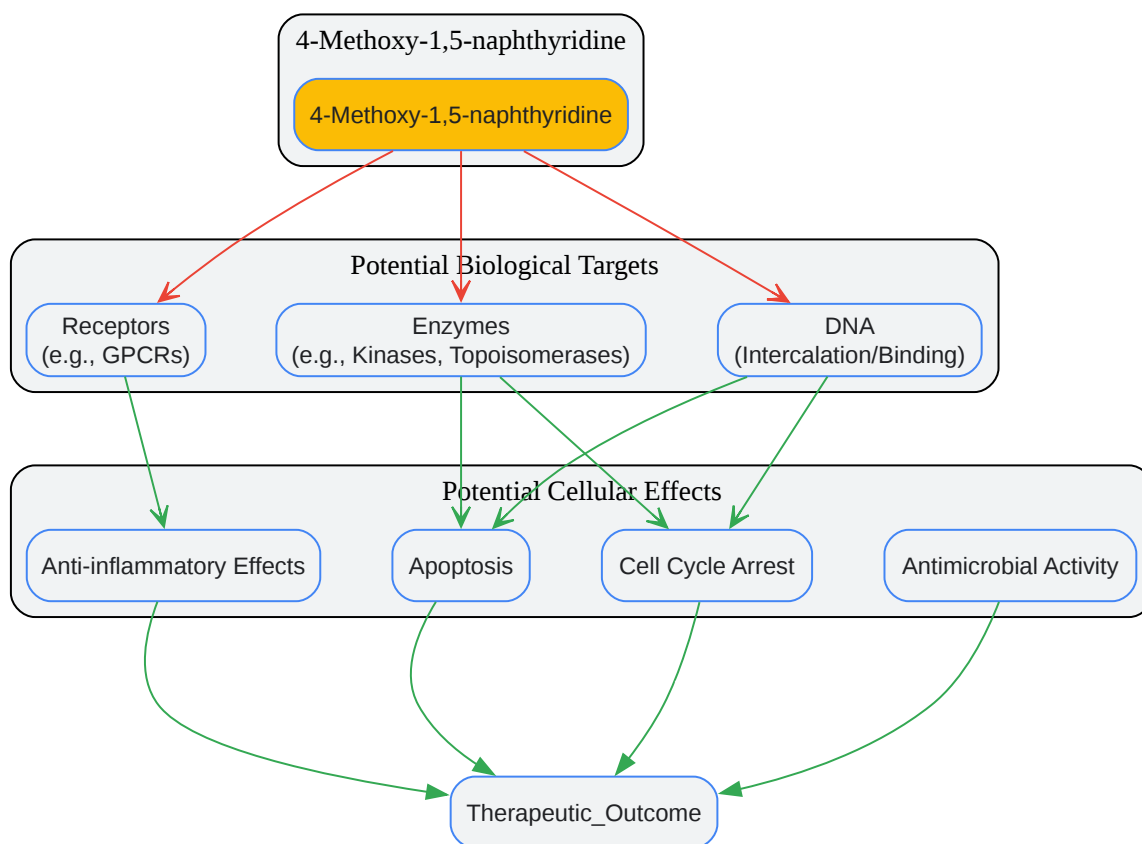
Comprehensive ¹H and ¹³C NMR spectral data for **4-Methoxy-1,5-naphthyridine** are not available in the reviewed literature. For comparison, the spectral data of related naphthyridine derivatives often show characteristic aromatic proton signals in the range of 7.0-9.0 ppm and methoxy proton signals around 3.8-4.0 ppm.

Biological Activity and Signaling Pathways

The specific biological activities and associated signaling pathways of **4-Methoxy-1,5-naphthyridine** have not been detailed in the available scientific literature. However, the broader class of 1,5-naphthyridine derivatives has been investigated for a range of biological effects, including but not limited to:

- **Anticancer Activity:** Some fused 1,5-naphthyridine derivatives have shown potential as antitumor agents.[5]
- **Antimalarial Activity:** Certain naphthyridine compounds have been evaluated for their efficacy against malaria.[4]
- **Antibacterial Activity:** The naphthyridine core is a well-known scaffold in the development of antibacterial agents.

Given the diverse activities of the 1,5-naphthyridine scaffold, it is plausible that **4-Methoxy-1,5-naphthyridine** may exhibit biological activity, though this requires experimental validation. A generalized diagram illustrating potential areas of investigation for the biological activity of naphthyridine compounds is provided below.



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Potential Biological Investigation Workflow

Quantitative Data Summary

Due to the limited availability of specific experimental data for **4-Methoxy-1,5-naphthyridine**, a comprehensive quantitative data table cannot be provided at this time. Research efforts are needed to determine its physicochemical and biological properties.

Property	Value	Reference
CAS Number	21495-66-9	[1]
Molecular Weight	160.17 g/mol	Calculated
Melting Point	Not Available	
Boiling Point	Not Available	
¹ H NMR Spectra	Not Available	
¹³ C NMR Spectra	Not Available	
Biological IC ₅₀ /EC ₅₀	Not Available	

Conclusion

4-Methoxy-1,5-naphthyridine is a chemical entity with a confirmed structure and CAS number. However, a significant gap exists in the publicly available scientific literature regarding its synthesis, physicochemical properties, spectral characterization, and biological activity. This lack of data presents an opportunity for further research to explore the potential of this compound, particularly within the context of drug discovery and development, given the established importance of the 1,5-naphthyridine scaffold. Future studies should focus on developing a reliable synthetic route, characterizing the compound thoroughly, and screening it for various biological activities to unlock its potential therapeutic value.

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